

# Carbomer 934 CAS number and chemical information

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## Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B3432583

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## An In-depth Technical Guide to Carbomer 934

This technical guide provides a comprehensive overview of **Carbomer 934**, a high molecular weight polymer of acrylic acid, intended for researchers, scientists, and drug development professionals. The guide details its chemical information, physicochemical properties, and standard experimental protocols.

## Core Chemical Information

**Carbomer 934** is a synthetic, high molecular weight polymer of acrylic acid cross-linked with allyl ethers of sucrose or pentaerythritol.[1][2] It is supplied as a white, fluffy, and hygroscopic powder with a slight acetic odor.[3][4] Primarily, it functions as a high-viscosity emulsifying, stabilizing, and thickening agent in a wide range of pharmaceutical and cosmetic applications.[5][6]

The various grades of Carbomer, such as 934, 940, and 941, are indicative of their molecular weight and the specific components of the polymer.[7] Notably, the manufacturing process, particularly the solvent used (e.g., benzene), can differentiate specific grades.[8] **Carbomer 934P**, for instance, is a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of sucrose or pentaerythritol, and historically, its manufacturing involved the use of benzene.[1][9] Newer grades are often produced using less toxic solvents like ethyl acetate.[10]

CAS Number Clarification:

There are multiple CAS numbers associated with Carbomer and polyacrylic acid. The most relevant for **Carbomer 934** are:

- 9007-16-3: Frequently cited for **Carbomer 934**.[\[6\]](#)[\[11\]](#)
- 9003-01-4: Also associated with **Carbomer 934** and its homopolymers.[\[7\]](#)[\[11\]](#)

The specific CAS number may vary depending on the cross-linking agent and manufacturing process. It is crucial to refer to the supplier's documentation for the precise CAS designation.

## Physicochemical Properties

The functional properties of **Carbomer 934** are defined by its chemical structure and behavior in a dispersed state. The following tables summarize the key quantitative data for **Carbomer 934** and its pharmaceutical grade, **Carbomer 934P**.

Table 1: General Physicochemical Properties of **Carbomer 934**

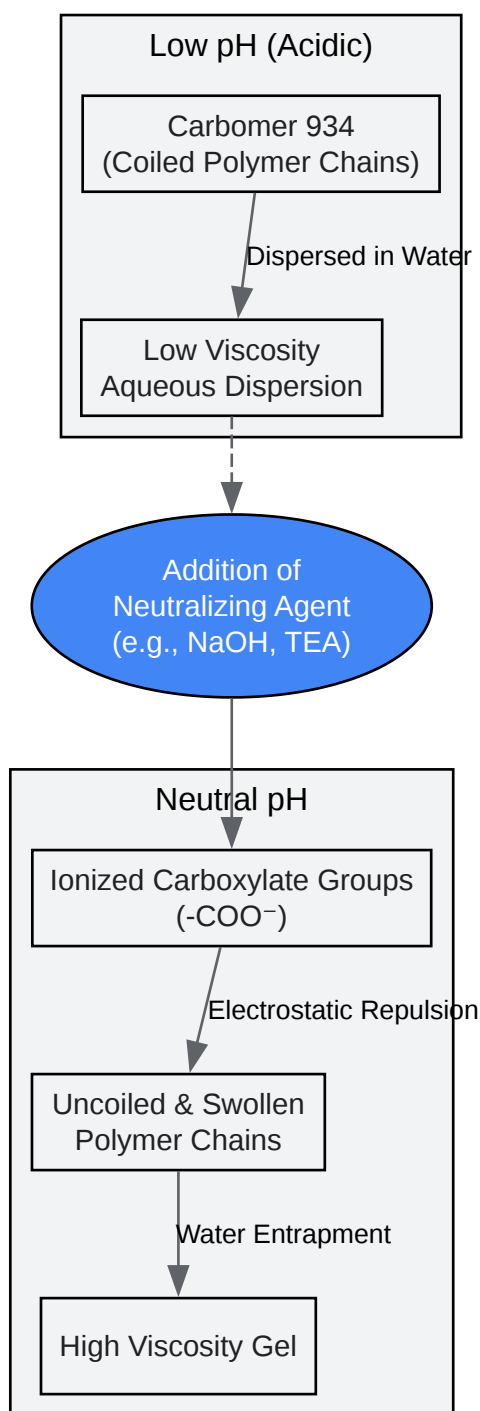
Property	Specification	Source(s)
Appearance	White, fluffy powder	<a href="#">[3]</a>
Odor	Slight acetic	<a href="#">[4]</a>
pH (1% aqueous dispersion)	2.5 - 3.0	<a href="#">[4]</a>
Primary Particle Size	~0.2 µm in diameter	<a href="#">[3]</a>
Flocculated Powder Particle Size	2-7 µm in diameter	<a href="#">[3]</a>
Solubility	Swells in water and other polar solvents to form a gel after neutralization.	<a href="#">[3]</a>

Table 2: USP/NF Specifications for **Carbomer 934** and 934P

Parameter	Carbomer 934 Specification	Carbomer 934P Specification	Source(s)
Carboxylic Acid (-COOH) Content	56.0% - 68.0% (on dried basis)	56.0% - 68.0% (on dried basis)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[12]</a>
Viscosity (0.5% neutralized aqueous dispersion at 25°C)	30,500 - 39,400 mPa·s	29,400 - 39,400 mPa·s	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[12]</a>
Loss on Drying	Not more than 2.0%	Not more than 2.0%	<a href="#">[7]</a> <a href="#">[13]</a>
Residual Benzene	Not more than 0.5%	Not more than 0.01%	<a href="#">[1]</a> <a href="#">[7]</a>
Free Acrylic Acid	Not more than 2,500 ppm	Not specified in the same manner	<a href="#">[14]</a>

## Mechanism of Action: pH-Dependent Thickening

The thickening property of **Carbomer 934** is activated upon neutralization of its acidic carboxylic acid groups.[\[5\]](#) In an aqueous dispersion, the polymer molecules remain in a coiled state due to intramolecular hydrogen bonding. The addition of a neutralizing agent, such as triethanolamine (TEA) or sodium hydroxide (NaOH), causes the carboxyl groups to ionize.[\[5\]](#) The resulting electrostatic repulsion between the negatively charged carboxylate ions leads to the uncoiling and swelling of the polymer chains, which significantly increases the viscosity of the solution and forms a stable gel.[\[5\]](#)



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**Figure 1:** pH-Dependent Thickening Mechanism of **Carbomer 934**.

## Experimental Protocols

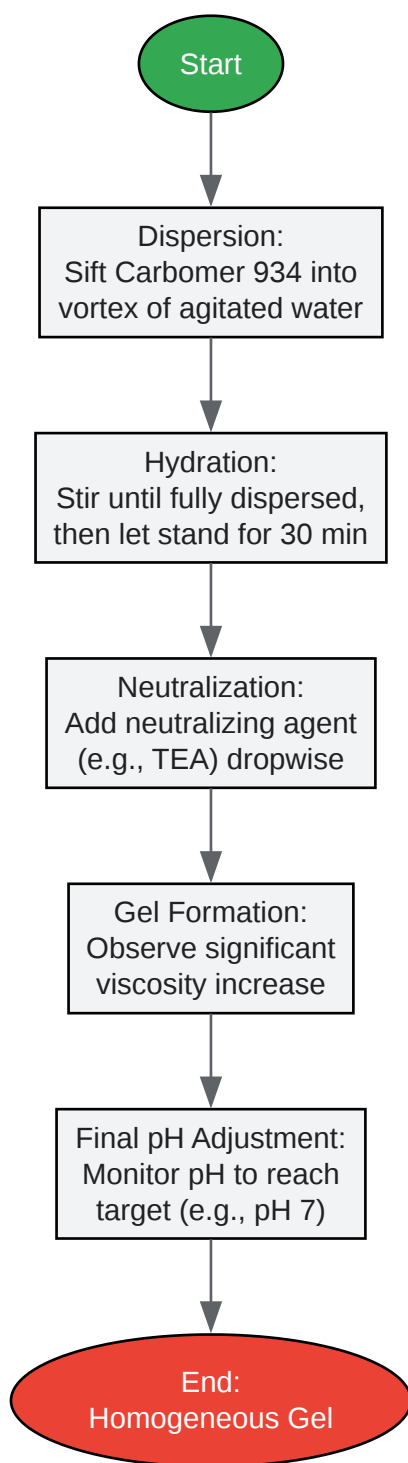
This section provides detailed methodologies for the preparation and characterization of **Carbomer 934**.

## Preparation of a 1% (w/w) Carbomer 934 Gel

This protocol describes a standard method for preparing a simple aqueous gel.[\[5\]](#)

Methodology:

- **Dispersion:** Slowly and carefully sift 1g of **Carbomer 934** powder into the vortex of 99g of vigorously agitated purified water. Using a high-shear mixer initially can aid in dispersion, but prolonged high shear should be avoided as it can degrade the polymer.[\[15\]](#)
- **Hydration:** Continue stirring at a lower speed until the polymer is fully dispersed and no lumps are visible. Allow the solution to stand for at least 30 minutes to ensure complete hydration of the polymer particles.[\[5\]](#)
- **Neutralization:** While stirring, add a neutralizing agent such as triethanolamine (TEA) or a 10% sodium hydroxide solution dropwise.[\[5\]](#)
- **Gel Formation:** As the pH of the dispersion approaches neutrality (typically pH 6-8), a significant increase in viscosity will be observed, and a clear gel will form.[\[5\]](#)
- **Final pH Adjustment:** Carefully monitor the pH using a calibrated pH meter and continue to add the neutralizer until the desired pH and viscosity are achieved.[\[5\]](#)

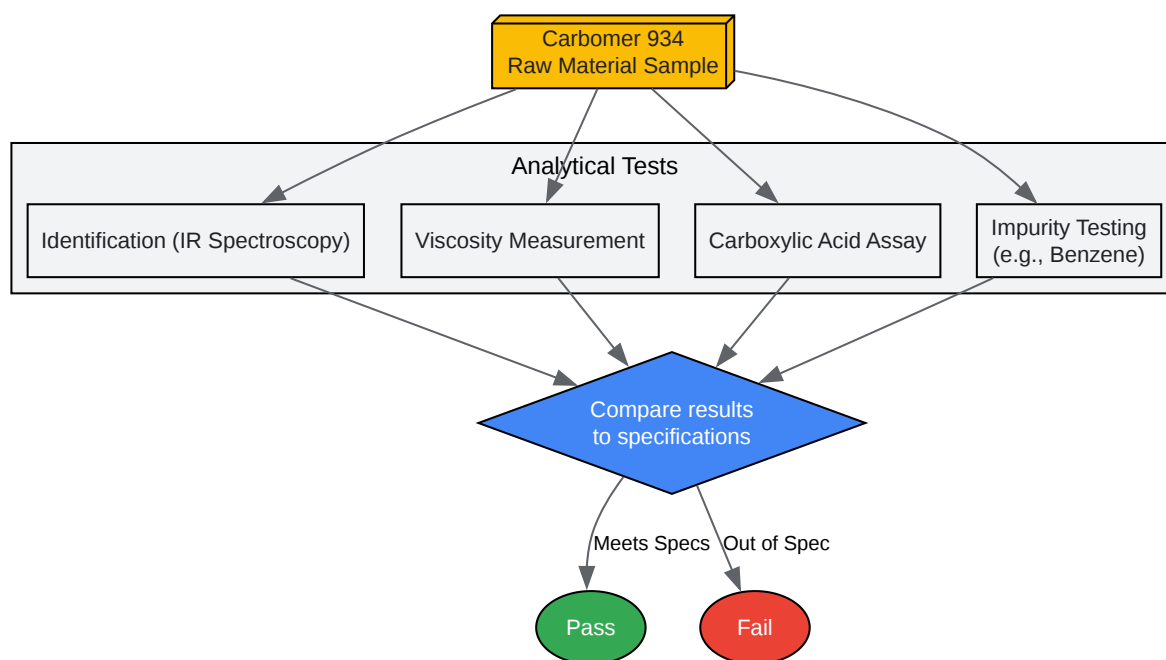


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**Figure 2:** Experimental Workflow for **Carbomer 934** Gel Preparation.

## Quality Control Protocols

The following protocols are based on USP monograph methods for the quality control of **Carbomer 934** raw material.



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**Figure 3:** Quality Control Workflow for **Carbomer 934**.

a) Viscosity Measurement

The viscosity of a neutralized **Carbomer 934** dispersion is a critical quality attribute.

- Methodology:
  - Prepare a 0.5% aqueous dispersion of **Carbomer 934** as described in section 4.1.[13]
  - Neutralize the dispersion to a pH between 7.3 and 7.8 with a sodium hydroxide solution (18 in 100).[13]
  - Place the neutralized mucilage in a water bath maintained at  $25 \pm 0.1^{\circ}\text{C}$  for 1 hour.[13]

- Measure the viscosity using a rotational viscometer (e.g., Brookfield RVT) equipped with a suitable spindle, rotating at 20 rpm.[8][13]
- Allow the reading to stabilize before recording the viscosity value in mPa.s.[5]

#### b) Carboxylic Acid Content Assay

This assay determines the percentage of carboxylic acid groups by titration.

- Methodology:
  - Accurately weigh a sample of **Carbomer 934**, previously dried in a vacuum at 80°C for 1 hour.[1]
  - Disperse the sample in purified water.[3]
  - Titrate the dispersion with a standardized solution of sodium hydroxide (e.g., 0.1 N).[3]
  - Determine the endpoint potentiometrically using a calibrated pH meter.[3]
  - Calculate the carboxylic acid content using the following formula:[13] % Carboxylic Acid =  $(V \times N \times 45.02) / W$  Where:
    - V = volume of sodium hydroxide consumed (mL)
    - N = normality of the sodium hydroxide solution
    - W = weight of the specimen taken (mg)
    - 45.02 = molecular weight of the carboxylic acid (–COOH) group

#### c) Identification via Infrared (IR) Spectroscopy

The identity of **Carbomer 934** can be confirmed by its characteristic IR absorption spectrum.

- Methodology:
  - Prepare a sample of the polymer for analysis (e.g., as a KBr pellet).[3]



- Record the IR spectrum over a specific wavenumber range.[3]
- The resulting spectrum should exhibit characteristic absorption bands at approximately 1710, 1454, 1414, 1245, 1172, 1115, and 801  $\text{cm}^{-1}$ . [7][8]

## Applications in Research and Drug Development

**Carbomer 934**'s unique properties make it a versatile excipient in various pharmaceutical formulations:

- Topical Gels and Creams: It is widely used to create clear, viscous gels for the topical delivery of active pharmaceutical ingredients (APIs). [4][16]
- Oral Suspensions: It effectively suspends insoluble drug particles, ensuring uniform dosage. [5]
- Controlled-Release Formulations: In oral solid dosage forms, **Carbomer 934** swells in the gastrointestinal tract, forming a gel layer that controls the diffusion and release of the embedded drug. [5]
- Bioadhesive Formulations: Its mucoadhesive properties can prolong the contact time of drugs with mucous membranes, such as in ophthalmic preparations, enhancing drug absorption and efficacy. [5][16]

## Stability and Storage

**Carbomer 934** is a stable and hygroscopic substance. It should be stored in tight containers to protect it from moisture. [10] While the dry powder is resistant to microbial growth, aqueous dispersions require the addition of a suitable preservative. [10] Heating at 104°C for 2 hours does not affect its thickening properties, but prolonged exposure to excessive temperatures can cause discoloration and reduced stability. [10]

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